

# Application Notes and Protocols: Preparation of TiB<sub>2</sub>-Reinforced Copper Matrix Composites

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## Compound of Interest

Compound Name: *Titanium diboride*

CAS No.: *12045-63-5*

Cat. No.: *B577251*

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## Introduction

**Titanium diboride** (TiB<sub>2</sub>) reinforced copper (Cu) matrix composites are advanced materials engineered to combine the excellent electrical and thermal conductivity of copper with the high hardness, strength, and wear resistance of TiB<sub>2</sub> ceramic particles.<sup>[1][2][3]</sup> These properties make them ideal candidates for demanding applications such as welding electrodes, electrical contacts, and high-performance thermal management components.<sup>[2][3]</sup> The performance of these composites is highly dependent on the synthesis method, which dictates the size, distribution, and interfacial integrity of the TiB<sub>2</sub> reinforcement within the copper matrix.

This document provides detailed protocols for the most common in-situ and ex-situ synthesis methods, summarizes key performance data from various studies, and illustrates the experimental workflows and structure-property relationships.

## Synthesis Methodologies: An Overview

The preparation of Cu-TiB<sub>2</sub> composites primarily falls into two categories:

- **In-Situ Synthesis:** In this approach, the  $\text{TiB}_2$  reinforcing particles are formed directly within the copper matrix through a chemical reaction.<sup>[4]</sup> This typically results in finer, more homogeneously distributed reinforcement and a cleaner interface between the particle and the matrix, which enhances load transfer. Common in-situ methods include Self-propagating High-temperature Synthesis (SHS) and direct melt reaction.<sup>[1][5]</sup>
- **Ex-Situ Synthesis:** This method involves mechanically mixing pre-synthesized  $\text{TiB}_2$  powders with copper powder, followed by consolidation through powder metallurgy techniques.<sup>[6]</sup> While simpler, achieving a uniform dispersion of nanoparticles and avoiding contamination can be challenging. Mechanical Alloying (MA) is often employed to improve particle distribution.<sup>[7]</sup>

## Experimental Protocols

### Protocol 1: In-Situ Synthesis via Self-Propagating High-Temperature Synthesis (SHS) and Spark Plasma Sintering (SPS)

This protocol describes the fabrication of Cu- $\text{TiB}_2$  nanocomposites by combining mechanical alloying (MA) to activate a subsequent SHS reaction, followed by densification using Spark Plasma Sintering (SPS).

Materials and Equipment:

- High-purity powders: Copper (Cu), Titanium (Ti), amorphous Boron (B)
- High-energy planetary ball mill with stainless steel vials and balls
- Tubular mixer
- SHS reaction chamber with argon atmosphere and tungsten wire ignition system
- Spark Plasma Sintering (SPS) furnace with graphite molds
- Vacuum pump and Argon (Ar) gas supply

Methodology:

- Powder Preparation:
  - Calculate the required weights of Cu, Ti, and B powders for the desired final composition (e.g., Cu-2.5wt%TiB<sub>2</sub>, Cu-5wt%TiB<sub>2</sub>, Cu-10wt%TiB<sub>2</sub>). The atomic ratio of Ti to B should be 1:2.[2]
  - Mix the powders in a tubular mixer for approximately 30 minutes to achieve a preliminary homogeneous blend.[2]
- Mechanical Treatment:
  - Transfer the mixed powder into a high-energy planetary ball mill. Use a powder-to-ball weight ratio of 1:20.[2]
  - Evacuate the vials and backfill with high-purity argon gas.[2]
  - Mill the powder for a short duration (e.g., 2 minutes) at high energy (e.g., ball acceleration of 600 m/s<sup>2</sup>) to activate the powders for the SHS reaction.[1]
- Self-Propagating High-Temperature Synthesis (SHS):
  - Place the mechanically treated powder in the SHS reaction chamber.
  - Purge the chamber with argon gas.
  - Ignite the powder mixture using a tungsten wire by applying an electric current.[2] The exothermic reaction ( $\text{Ti} + 2\text{B} \rightarrow \text{TiB}_2$ ) will propagate through the powder, forming TiB<sub>2</sub> nanoparticles in-situ within the copper matrix.[4]
  - Allow the reacted powder to cool to room temperature under argon. The resulting product is a composite powder of Cu-TiB<sub>2</sub>.
- Consolidation by Spark Plasma Sintering (SPS):
  - Load the synthesized Cu-TiB<sub>2</sub> composite powder into a graphite mold.
  - Place the mold in the SPS furnace.

- Heat the powder to a sintering temperature of 650°C in a vacuum atmosphere.[1]
- Apply uniaxial pressure during sintering.
- Hold at the peak temperature for a short duration (e.g., 30 minutes) to achieve full densification while inhibiting grain growth.[1]
- Cool the sintered compact to room temperature before removal.

## Protocol 2: Ex-Situ Synthesis via Powder Metallurgy (Mechanical Alloying and Hot Pressing)

This protocol details the fabrication of composites by blending commercial Cu and TiB<sub>2</sub> powders, followed by consolidation.

Materials and Equipment:

- High-purity powders: Copper (Cu) and **Titanium Diboride** (TiB<sub>2</sub>)
- High-energy planetary ball mill
- Cold press
- Hot press or Hot Isostatic Press (HIP)
- Controlled atmosphere furnace (Argon or vacuum)

Methodology:

- Powder Preparation and Milling:
  - Weigh the appropriate amounts of Cu and TiB<sub>2</sub> powders to achieve the target composition (e.g., 5 wt% TiB<sub>2</sub>).[6]
  - Load the powders into a planetary ball mill.
  - Mill the powders for several hours under an argon atmosphere to reduce particle size and ensure a homogeneous dispersion of TiB<sub>2</sub> within the copper matrix.[6]

- Compaction:
  - Place the milled composite powder into a die.
  - Cold press the powder under uniaxial pressure to form a "green" compact. This provides sufficient handling strength for the next step.
- Sintering and Densification:
  - Place the green compact into a hot press.
  - Heat the compact to the sintering temperature (e.g., 900-950°C) under a protective argon atmosphere.[8]
  - Apply pressure simultaneously to consolidate the compact to near full density.
  - Hold for a specified time (e.g., 1 hour) before cooling.[8]

## Protocol 3: In-Situ Synthesis via Liquid Metallurgy (Casting)

This protocol describes the formation of  $\text{TiB}_2$  particles within a molten copper bath, followed by casting and thermo-mechanical processing.

Materials and Equipment:

- High-purity Copper
- Master alloys: Cu-Ti and Cu-B
- Induction furnace or vacuum arc melting furnace
- Electromagnetic stirrer
- Casting mold (e.g., permanent steel or graphite)
- Hot extrusion press

- Heat treatment furnace

#### Methodology:

- Alloy Preparation:
  - Separately prepare Cu-Ti and Cu-B master alloys, for example, by vacuum arc melting.[9]
- Melt Processing:
  - Melt the pure copper in an induction furnace under a protective atmosphere to a temperature of approximately 1227°C (1500 K).[9]
  - Add the Cu-Ti and Cu-B master alloys to the copper melt.
  - Engage an electromagnetic stirrer at a rotational speed (e.g., 1000 rpm) to ensure homogeneous mixing and facilitate the in-situ reaction to form TiB<sub>2</sub> precipitates.[9]
- Casting:
  - Pour the molten composite material into a preheated mold to produce an ingot.
  - Allow the ingot to solidify and cool.
- Secondary Processing (Hot Extrusion):
  - Heat the cast ingot to a high temperature (e.g., 800°C / 1073 K) and hold for 1 hour.[9]
  - Transfer the heated ingot to a hot extrusion press.
  - Extrude the ingot with a significant reduction in area (e.g., an extrusion ratio of 13:1) to refine the grain structure, break up any particle agglomerates, and enhance mechanical properties.[9]

## Data Presentation: Properties of Cu-TiB<sub>2</sub> Composites

The properties of Cu-TiB<sub>2</sub> composites are strongly influenced by the TiB<sub>2</sub> content and the fabrication method. The following tables summarize quantitative data from various studies.

Table 1: Mechanical Properties of Cu-TiB<sub>2</sub> Composites

| TiB <sub>2</sub> Content | Synthesis Method            | Hardness | Yield Strength (MPa) | Tensile Strength (UTS) (MPa) | Young's Modulus (GPa) | Source              |
|--------------------------|-----------------------------|----------|----------------------|------------------------------|-----------------------|---------------------|
| 2.5 wt%                  | MA-SHS + SPS                | 57 HRB   | 185                  | 291                          | 126                   | <a href="#">[1]</a> |
| 5.0 wt%                  | MA-SHS + SPS                | 75 HRB   | 224                  | 345                          | 135                   | <a href="#">[1]</a> |
| 10.0 wt%                 | MA-SHS + SPS                | 97 HRB   | 289                  | 405                          | 148                   | <a href="#">[1]</a> |
| 3 vol%                   | In-situ Casting + Extrusion | 95 HV    | -                    | 248                          | -                     | <a href="#">[9]</a> |
| 8 vol%                   | In-situ Casting + Extrusion | 140 HV   | -                    | 278                          | -                     | <a href="#">[9]</a> |
| 2 vol%                   | In-situ Liquid Mixing       | 5 GPa    | -                    | -                            | 130                   | <a href="#">[5]</a> |
| 6 vol%                   | In-situ Liquid Mixing       | 5.6 GPa  | -                    | -                            | 138                   | <a href="#">[5]</a> |
| 10 vol%                  | In-situ Liquid Mixing       | 6 GPa    | -                    | -                            | -                     | <a href="#">[5]</a> |
| 0.5 wt%                  | MA + SPS (240 min milling)  | 225 HV   | -                    | 489                          | -                     | <a href="#">[7]</a> |

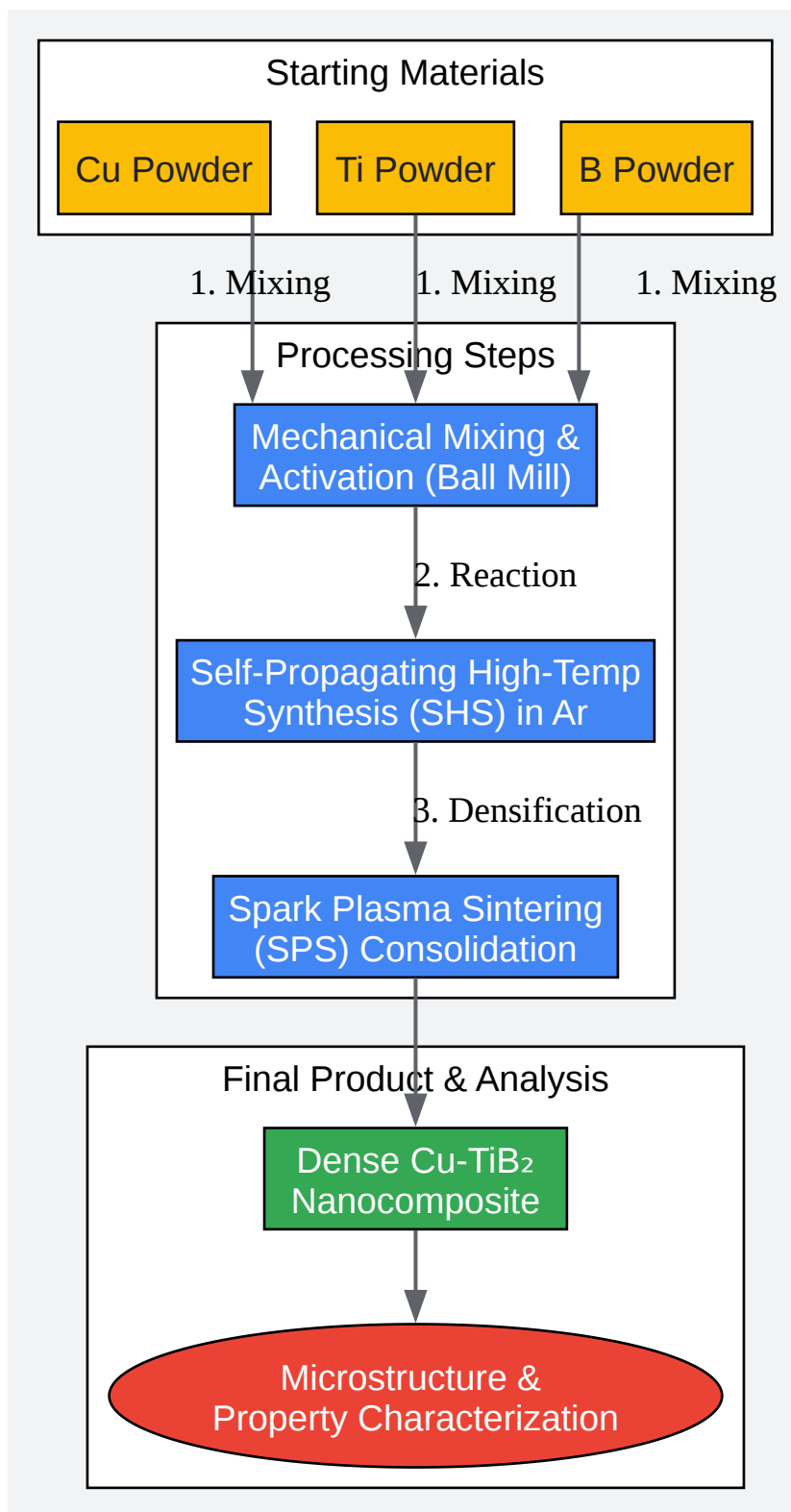
Table 2: Electrical and Tribological Properties of Cu-TiB<sub>2</sub> Composites

| TiB <sub>2</sub> Content | Synthesis Method            | Electrical Conductivity (% IACS*) | Wear Rate (Load)                        | Source              |
|--------------------------|-----------------------------|-----------------------------------|-----------------------------------------|---------------------|
| 2.5 wt%                  | MA-SHS + SPS                | 75%                               | Decreases with TiB <sub>2</sub> content | <a href="#">[1]</a> |
| 5.0 wt%                  | MA-SHS + SPS                | 65%                               | Decreases with TiB <sub>2</sub> content | <a href="#">[1]</a> |
| 10.0 wt%                 | MA-SHS + SPS                | 45%                               | Decreases with TiB <sub>2</sub> content | <a href="#">[1]</a> |
| 3 vol%                   | In-situ Casting + Extrusion | 82%                               | -                                       | <a href="#">[9]</a> |
| 8 vol%                   | In-situ Casting + Extrusion | 70%                               | -                                       | <a href="#">[9]</a> |
| 2 vol%                   | In-situ Liquid Mixing       | 78%                               | -                                       | <a href="#">[5]</a> |
| 10 vol%                  | In-situ Liquid Mixing       | 67%                               | -                                       | <a href="#">[5]</a> |

\*IACS: International Annealed Copper Standard

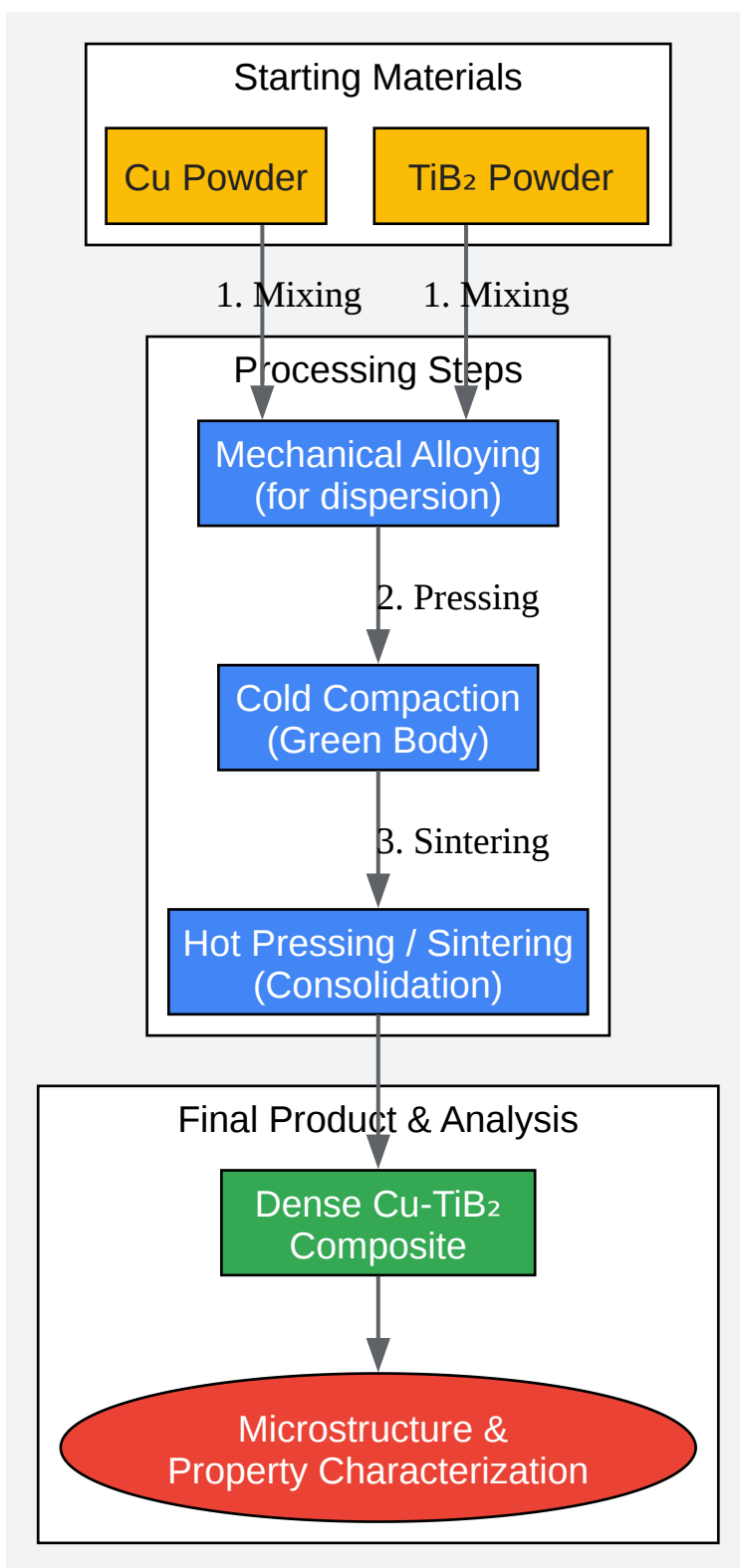
## Visualizations

## Experimental and Logical Workflows



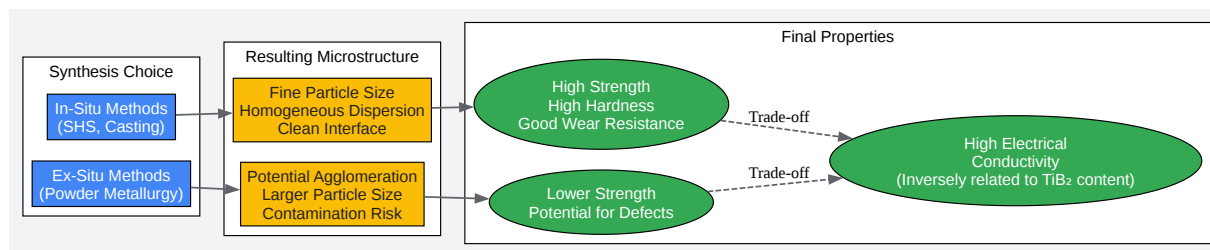
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Caption: Workflow for In-Situ Synthesis via SHS and SPS.



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Caption: Workflow for Ex-Situ Synthesis via Powder Metallurgy.



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Caption: Relationship between synthesis, microstructure, and properties.

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